

Technical Support Center: Entrectinib Solubility for In-Vitro Assays

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Compound of Interest

Compound Name: *Emzeltrectinib*

Cat. No.: *B12403038*

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This technical support center provides guidance and solutions for researchers encountering challenges with Entrectinib solubility in in vitro experimental settings.

Frequently Asked Questions (FAQs)

Q1: What are the general solubility properties of Entrectinib?

A1: Entrectinib is a crystalline solid that is sparingly soluble in aqueous buffers.^[1] It is a lipophilic, weak base with pH-dependent solubility, exhibiting higher solubility in acidic conditions compared to neutral or basic environments.^{[2][3][4]} It is soluble in organic solvents such as dimethyl sulfoxide (DMSO), ethanol, and dimethylformamide (DMF).^[1]

Q2: What are the recommended solvents for preparing Entrectinib stock solutions?

A2: For in vitro assays, Dimethyl Sulfoxide (DMSO) is the most commonly recommended solvent for preparing high-concentration stock solutions of Entrectinib.^{[5][6][7]} Ethanol and Dimethylformamide (DMF) are also viable options.^[1] It is crucial to use anhydrous (dry) DMSO, as hygroscopic DMSO can negatively impact the solubility of the compound.^{[5][7]}

Q3: How can I prepare a working solution of Entrectinib in an aqueous buffer for my cell culture experiment?

A3: Due to its poor aqueous solubility, it is not recommended to dissolve Entrectinib directly in aqueous media. The best practice is to first prepare a high-concentration stock solution in an

organic solvent like DMSO. This stock solution can then be serially diluted to the final working concentration in your cell culture medium or aqueous buffer. To avoid precipitation, ensure that the final concentration of the organic solvent in the aqueous solution is kept to a minimum (typically $\leq 0.5\%$). For maximum solubility in aqueous buffers, it is recommended to first dissolve Entrectinib in DMF and then dilute with the aqueous buffer of choice.^[1]

Q4: What is the stability of Entrectinib solutions?

A4: Entrectinib as a crystalline solid is stable for at least four years when stored at -20°C .^[1] Stock solutions in DMSO can be stored at -20°C for several months, though it is advisable to aliquot them to avoid repeated freeze-thaw cycles.^{[6][7]} Aqueous solutions of Entrectinib are not recommended for storage for more than one day.^[1]

Troubleshooting Guide

Problem	Possible Cause	Suggested Solution
Precipitation observed when diluting DMSO stock solution into aqueous media.	The concentration of Entrectinib in the final aqueous solution exceeds its solubility limit.	<ul style="list-style-type: none">- Increase the serial dilution steps to lower the concentration of Entrectinib being added at each step.- Ensure the final DMSO concentration in the media is as low as possible (ideally <0.1%).- Vigorously vortex or mix the solution while adding the Entrectinib stock to facilitate rapid dispersion.- Consider using a pre-warmed (37°C) aqueous medium for dilution.
Inconsistent results in bioassays.	<ul style="list-style-type: none">- Precipitation of the compound in the assay plate over time.- Degradation of Entrectinib in the aqueous environment.	<ul style="list-style-type: none">- Visually inspect the assay plates under a microscope for any signs of precipitation before and after the experiment.- Prepare fresh working solutions from the stock solution for each experiment.- Minimize the incubation time of Entrectinib in the aqueous buffer as much as the experimental design allows.

Difficulty dissolving Entrectinib powder.

- The compound may have absorbed moisture.- The solvent quality may be poor.

- Ensure the Entrectinib powder is at room temperature before opening the vial to prevent condensation.- Use fresh, anhydrous grade DMSO.- Gently warm the solution to 37°C and/or use an ultrasonic bath for a short period to aid dissolution.[\[6\]](#)

Quantitative Data Summary

Table 1: Solubility of Entrectinib in Various Solvents

Solvent	Solubility	Reference
DMSO	≥ 31 mg/mL (55.29 mM)	[5]
DMSO	> 28.1 mg/mL	[6]
DMSO	100 mg/mL (178.36 mM)	[7]
DMSO	~20 mg/mL	[1]
Ethanol	≥ 9.82 mg/mL (with sonication)	[6]
Ethanol	~1 mg/mL	[1]
Dimethylformamide (DMF)	~30 mg/mL	[1]
Water	Insoluble	[7]
1:4 solution of DMF:PBS (pH 7.2)	~0.2 mg/mL	[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Entrectinib Stock Solution in DMSO

Materials:

- Entrectinib powder (MW: 560.64 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Equilibrate the vial of Entrectinib powder to room temperature before opening.
- Weigh out the desired amount of Entrectinib powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.61 mg of Entrectinib.
- Add the appropriate volume of anhydrous DMSO to the powder. For a 10 mM solution from 5.61 mg, add 1 mL of DMSO.
- Vortex the solution vigorously for 1-2 minutes until the powder is completely dissolved.
- If dissolution is slow, gently warm the tube to 37°C for 10 minutes and/or place it in an ultrasonic bath for a few minutes.[6]
- Visually inspect the solution to ensure there are no visible particles.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C.

Protocol 2: Preparation of a 1 μ M Entrectinib Working Solution in Cell Culture Medium

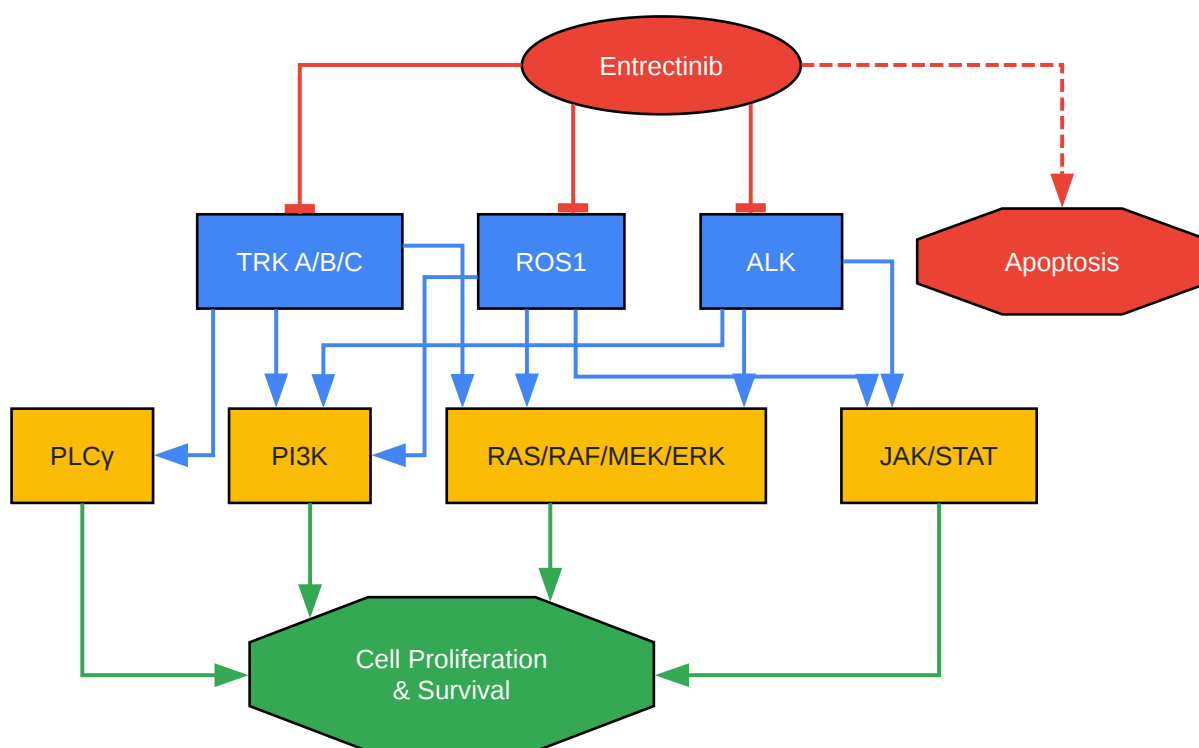
Materials:

- 10 mM Entrectinib stock solution in DMSO
- Pre-warmed (37°C) complete cell culture medium
- Sterile conical tubes or microcentrifuge tubes

Procedure:

- Thaw an aliquot of the 10 mM Entrectinib stock solution at room temperature.
- Perform a serial dilution of the stock solution in cell culture medium. For example, to prepare a 1 μ M working solution:
 - Add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium to get a 10 μ M intermediate solution. Vortex gently.
 - Add 100 μ L of the 10 μ M intermediate solution to 900 μ L of cell culture medium to get the final 1 μ M working solution.
- Vortex the final working solution gently to ensure homogeneity.
- Use the freshly prepared working solution for your in vitro assay immediately. The final DMSO concentration in this example is 0.01%.

Visualizations



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Caption: Entrectinib inhibits TRK, ROS1, and ALK signaling pathways.



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Caption: Workflow for preparing Entrectinib solutions for in vitro assays.

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